

# Commercial Suppliers and Technical Guide for N-Formylglycine-d2

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## Compound of Interest

Compound Name: N-Formylglycine-d2

Cat. No.: B12379050

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For researchers, scientists, and drug development professionals utilizing **N-Formylglycine-d2** as an internal standard or for other research applications, this technical guide provides an in-depth overview of its commercial availability, key technical data, and relevant experimental protocols. **N-Formylglycine-d2**, the deuterated form of N-Formylglycine, is a critical tool in quantitative analysis, particularly in mass spectrometry-based methods, offering a high degree of accuracy for the determination of its non-deuterated counterpart in various biological matrices.

## Commercial Availability

**N-Formylglycine-d2** is a specialized chemical and its availability is limited to suppliers focusing on stable isotope-labeled compounds and research chemicals. The primary identified commercial supplier is:

- MedChemExpress (MCE): MCE offers **N-Formylglycine-d2** under the catalog number HY-128735S. They position it as a deuterated labeled version of N-Formylglycine, suitable for use as an internal standard in analytical assays.

While other suppliers such as Sigma-Aldrich and TCI Chemicals provide the non-deuterated N-Formylglycine, their catalogs should be monitored for the potential addition of the deuterated analog.

## Technical Data

Quantitative data for **N-Formylglycine-d2** is crucial for its effective use in research. The following table summarizes the available technical information. It is important to note that a Certificate of Analysis (CoA) with lot-specific data should always be requested from the supplier for the most accurate information.

Property	Value	Supplier	Catalog Number
Chemical Name	N-Formylglycine-d2	MedChemExpress	HY-128735S
Molecular Formula	C <sub>3</sub> H <sub>3</sub> D <sub>2</sub> NO <sub>3</sub>	MedChemExpress	HY-128735S
Molecular Weight	105.09 g/mol	MedChemExpress	HY-128735S
Purity	>95% (Assumed based on non-deuterated form)	MedChemExpress	HY-128735S
Isotopic Enrichment	Not specified (Typically >98% for deuterated standards)	MedChemExpress	HY-128735S
Appearance	Solid	MedChemExpress	HY-128735S
Storage Conditions	-20°C for 1 month, -80°C for 6 months (in solvent)[1]	MedChemExpress	HY-128735S

## Experimental Protocols

The primary application of **N-Formylglycine-d2** is as an internal standard in quantitative mass spectrometry. Below is a detailed protocol for a typical LC-MS/MS workflow for the quantification of N-Formylglycine in a biological sample.

### Protocol: Quantitative Analysis of N-Formylglycine by LC-MS/MS using N-Formylglycine-d2 Internal Standard

#### 1. Sample Preparation (Protein Precipitation)

- To 100 µL of the biological sample (e.g., plasma, cell lysate), add 10 µL of a known concentration of **N-Formylglycine-d2** internal standard solution (e.g., 1 µg/mL in methanol).

- Vortex briefly to mix.
- Add 400  $\mu$ L of ice-cold acetonitrile containing 0.1% formic acid to precipitate proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Carefully transfer the supernatant to a new microcentrifuge tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100  $\mu$ L of the mobile phase starting condition (e.g., 95% Water with 0.1% Formic Acid, 5% Acetonitrile with 0.1% Formic Acid).
- Vortex and transfer to an autosampler vial for LC-MS/MS analysis.

## 2. LC-MS/MS Analysis

- Liquid Chromatography (LC):
  - Column: A C18 reversed-phase column (e.g., 2.1 mm x 50 mm, 1.8  $\mu$ m particle size) is suitable.
  - Mobile Phase A: 0.1% Formic Acid in Water
  - Mobile Phase B: 0.1% Formic Acid in Acetonitrile
  - Gradient: A typical gradient would be to start at 5% B, hold for 1 minute, ramp to 95% B over 5 minutes, hold for 2 minutes, and then return to initial conditions and equilibrate for 3 minutes.
  - Flow Rate: 0.3 mL/min
  - Injection Volume: 5  $\mu$ L
- Mass Spectrometry (MS):
  - Ionization Mode: Electrospray Ionization (ESI) in positive mode.

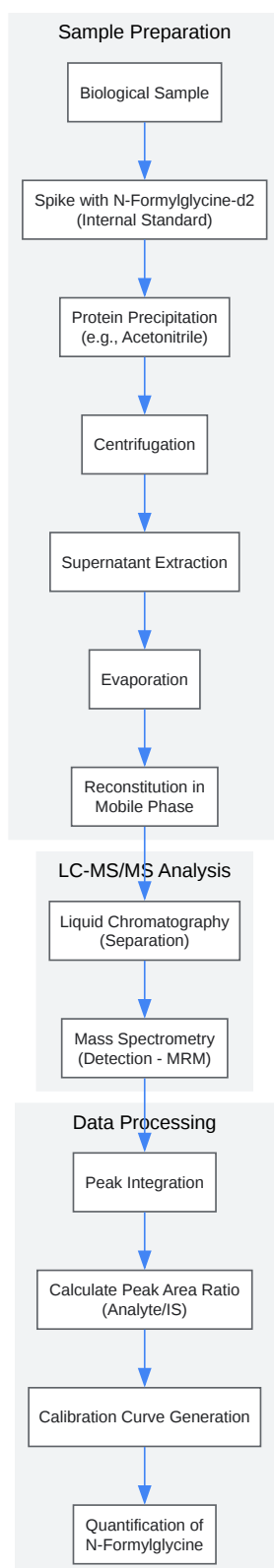
- Multiple Reaction Monitoring (MRM): The specific precursor and product ion transitions for both N-Formylglycine and **N-Formylglycine-d2** need to be determined by direct infusion or by using a prediction tool. The transitions will be approximately:
  - N-Formylglycine: Q1: m/z 104.0 -> Q3: m/z [fragment ion]
  - **N-Formylglycine-d2**: Q1: m/z 106.0 -> Q3: m/z [corresponding fragment ion]
- Instrument Parameters: Optimize declustering potential, collision energy, and other source parameters for maximum signal intensity.

### 3. Data Analysis

- Integrate the peak areas for the analyte (N-Formylglycine) and the internal standard (**N-Formylglycine-d2**).
- Calculate the ratio of the analyte peak area to the internal standard peak area.
- Generate a calibration curve by plotting the peak area ratio against the concentration of a series of known standards.
- Determine the concentration of N-Formylglycine in the unknown samples by interpolating their peak area ratios from the calibration curve.

## Visualizations

### Experimental Workflow for Quantitative Analysis



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Caption: General workflow for the quantitative analysis of N-Formylglycine using a deuterated internal standard.

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## References

- 1. medchemexpress.com [medchemexpress.com]
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